

Denfivontinib Technical Profile

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Compound Focus: Denfivontinib

CAS No.: 1457983-28-6

Cat. No.: S548034

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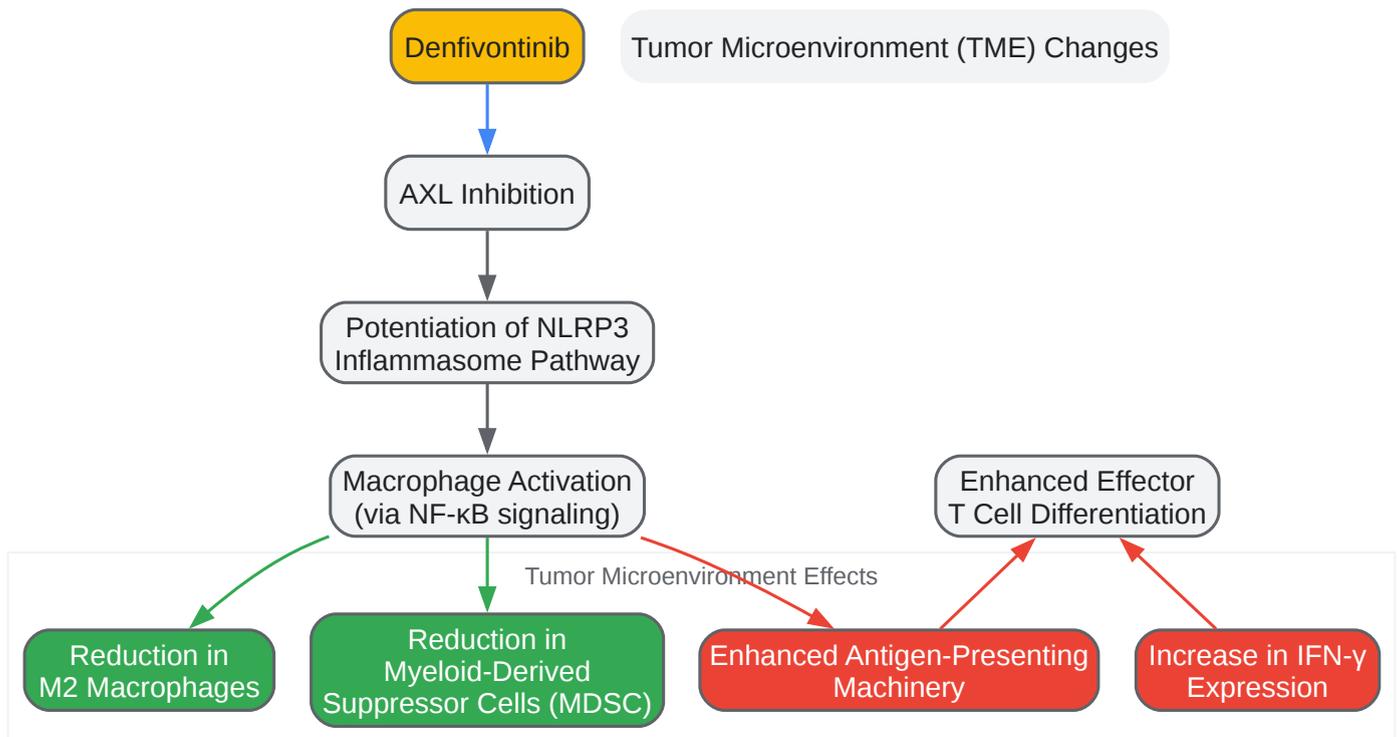
Denfivontinib (also known as G-749 or SKI-G-801) is a novel small molecule investigational drug that acts as a potent inhibitor of specific tyrosine kinases [1]. The table below summarizes its key technical characteristics:

Property	Specification
Chemical Formula	$C_{25}H_{25}BrN_6O_2$ [1]
Average Molecular Weight	521.419 g/mol [1]
IUPAC Name	8-bromo-2-[(1-methylpiperidin-4-yl)amino]-4-[(4-phenoxyphenyl)amino]-5H,6H-pyrido[4,3-d]pyrimidin-5-one [1]
Mechanism of Action	Potent inhibitor of the AXL receptor tyrosine kinase [2] [3]. Also inhibits FLT3 and Mer kinases [1].
Status	Investigational (as of March 2025) [2] [3] [1]

Mechanism of Action and Signaling Pathway

Denfivontinib enhances anti-tumor immunity by targeting the AXL kinase and activating the NLRP3 inflammasome pathway. The following diagram illustrates this mechanism and its effects on the tumor

microenvironment [2] [3].



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Denfivontinib inhibits AXL, activating the NLRP3 inflammasome and NF-κB pathway in macrophages. This enhances antigen presentation and effector T cell differentiation while reducing immunosuppressive cells [2] [3].

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References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Denfivontinib [go.drugbank.com]

2. Activates Effector T Cells Through the... Denfivontinib [pmc.ncbi.nlm.nih.gov]

3. Denfivontinib Activates Effector T Cells Through the NLRP3 ... [pubmed.ncbi.nlm.nih.gov]

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